

Personal protective equipment for handling Maackiaflavanone A

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Compound of Interest

Compound Name: Maackiaflavanone A

Cat. No.: B1264175

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Essential Safety and Handling Guide for Maackiaflavanone A

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **Maackiaflavanone A**. The following procedures are based on available data for **Maackiaflavanone A** and related flavonoid compounds, promoting a culture of safety and building trust in your laboratory practices.

Physicochemical Properties

A summary of the known quantitative data for **Maackiaflavanone A** is presented below. This information is critical for understanding its physical characteristics and for safe handling.

Property	Value	Source
Molecular Formula	C ₂₆ H ₃₀ O ₆	ChemBK[1]
Molar Mass	438.51 g/mol	ChemBK[1]
Appearance	Powder	ChemBK
Predicted Density	1.222 ± 0.06 g/cm ³	ChemBK[1]
Predicted Boiling Point	655.9 ± 55.0 °C	ChemBK[1]
Storage Condition	2-8°C	ChemBK

Hazard Identification and Personal Protective Equipment (PPE)

A specific Safety Data Sheet (SDS) for **Maackiaflavanone A** is not publicly available. However, based on information for the structurally related compound 7-Hydroxyflavanone and general knowledge of flavonoid compounds, the following potential hazards and protective measures are recommended. **Maackiaflavanone A** is a natural product with relatively low toxicity, but caution should always be exercised.

Potential Hazards:

- May be harmful if swallowed.
- May cause skin and eye irritation.
- As a powder, it may cause respiratory tract irritation if inhaled.

Recommended Personal Protective Equipment (PPE):

PPE Category	Specific Recommendations
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.
Skin and Body Protection	Laboratory coat. Ensure skin is not exposed.
Respiratory Protection	Use a NIOSH-approved respirator with a particulate filter if handling large quantities or if dust is generated.

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict procedural workflow is essential for minimizing risk and ensuring experimental integrity.

1. Preparation and Weighing:

- Conduct all handling of powdered **Maackiaflavanone A** in a well-ventilated area, preferably within a chemical fume hood.
- Before handling, ensure all necessary PPE is correctly worn.
- Use a dedicated, clean weighing vessel and tools.
- Minimize the creation of dust during transfer.

2. Dissolution:

- Common solvents for flavonoids include methanol, ethanol, and dimethyl sulfoxide (DMSO).
- Add the solvent to the weighed **Maackiaflavanone A** powder slowly to avoid splashing.
- If sonication or gentle heating is required for dissolution, ensure the container is appropriately sealed or handled within the fume hood to contain any vapors.

3. Experimental Use:

- Keep containers of **Maackiaflavanone A**, whether in solid or solution form, closed when not in use.
- Avoid contact with skin and eyes. If contact occurs, rinse the affected area immediately with copious amounts of water.
- Clearly label all solutions containing **Maackiaflavanone A** with the compound name, concentration, solvent, and date.

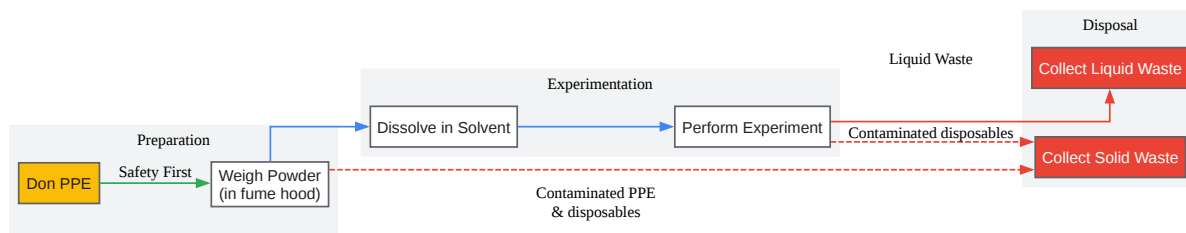
Disposal Plan

Proper disposal of chemical waste is paramount for laboratory safety and environmental protection.

- Solid Waste: Collect any unused **Maackiaflavanone A** powder and contaminated disposable materials (e.g., weigh boats, gloves, paper towels) in a clearly labeled hazardous waste container.
- Liquid Waste: Dispose of solutions containing **Maackiaflavanone A** in a designated, labeled hazardous waste container for organic solvents. Do not pour down the drain.
- Container Disposal: Rinse empty containers thoroughly with an appropriate solvent. The rinsate should be collected as hazardous waste. Once clean, the container can be disposed of according to institutional guidelines.

Workflow and Safety Diagram

The following diagram illustrates the key stages of the handling and disposal workflow for **Maackiaflavanone A**, emphasizing the integration of safety measures at each step.



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Caption: Safe handling workflow for **Maackiaflavanone A**.

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References

- 1. chembk.com [chembk.com]
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